

L-Thyroxine-13C6 certified reference material

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Compound Focus: L-Thyroxine-13C6

Cat. No.: S1791281

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Product and Technical Specifications

The table below summarizes the core specifications for **L-Thyroxine-13C6** (Cerilliant, Product Code: T-076) [1] [2]:

Specification Category	Details
Product Name	L-Thyroxine-13C6 (T4-13C6)
Manufacturer/Brand	Cerilliant (Sold by MilliporeSigma/Supelco) [1] [3]
Concentration	100 µg/mL [1] [2]
Solvent	Methanol with 0.1 N NH ₃ (Ammonia) [1]
Packaging	Ampule of 1 mL [1]
Certification	Certified Reference Material (CRM), Certified Spiking Solution [1]
Storage	-20°C [1]
CAS Number	720710-30-5 [4] [2]
Chemical Formula	¹³ C ₆ C ₉ H ₁₁ I ₄ NO ₄ [3] [2]

Specification Category	Details
Molecular Weight	782.83 g/mol [3] [2]
Quality & Traceability	ISO/IEC 17025 and ISO 17034 accredited; supplied with a Certificate of Analysis (CoA) [1]

Primary Applications and Experimental Protocols

L-Thyroxine-13C6 is designed to be used as an internal standard in liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods for the precise quantification of endogenous L-Thyroxine. The following section outlines key application protocols cited in the literature.

Analysis of Total Thyroid Hormones in Human Serum

This protocol, adapted from a 2025 research article, describes a high-throughput method for analyzing thyroid hormones (THs) and their metabolites (THMs) in human serum [5].

- **Sample Preparation (Total Fraction)**
 - **Protein Precipitation:** Add a stable isotope internal standard mixture (including **L-Thyroxine-13C6**) to the serum sample.
 - **Solid-Phase Extraction (SPE):** Purify and concentrate the analytes using anionic-exchange SPE cartridges [5].
- **Derivatization**
 - To significantly enhance detection sensitivity (>10-fold), derivatize the extracted samples using **dansyl chloride**. This reagent targets the phenolic hydroxyl and amino groups present on the thyroid hormones [5].
- **Analysis by HPLC-ESI-MS/MS**
 - Analyze the derivatized samples using High-Performance Liquid Chromatography with Electrospray Ionization Tandem Mass Spectrometry (HPLC-ESI-MS/MS). The use of **L-Thyroxine-13C6** as an internal standard corrects for losses during sample preparation and variations in instrument response [5].

Analysis of Free (Unbound) Thyroid Hormones in Serum

Measuring the free fraction, which is biologically active, requires a different sample cleanup to separate the unbound hormones from those bound to serum proteins.

- **Sample Preparation (Free Fraction)**
 - **Ultrafiltration:** Use ultrafiltration devices to separate the low-molecular-weight free hormones from protein-bound hormones.
 - **Salt-Out Liquid Partitioning:** Further purify the free fraction using a liquid-liquid extraction technique that separates analytes based on solubility [5].
- **Derivatization and Analysis**
 - The subsequent derivatization with dansyl chloride and HPLC-ESI-MS/MS analysis steps are similar to those used for the total fraction analysis [5].

The experimental workflow for both total and free hormone analysis is summarized below:

Handling, Safety, and Regulatory Information

- **Safety Classification:** The solution is classified as a **Flammable Liquid (Class 3)** [1] [6].
- **Hazard Statements:** The product is hazardous and carries risk codes including H331 (toxic if inhaled), H311 (toxic in contact with skin), and H370 (causes damage to organs) [3]. The target organs for toxicity are identified as the **eyes and central nervous system** [1].
- **Physical Properties:** The flash point is **9.7°C (49.5°F)**, confirming it is highly flammable at room temperature [1].
- **DEA Status:** This product is offered in a convenient, **DEA-exempt** format, meaning it is exempt from certain Controlled Substances Act requirements, which simplifies procurement and handling for laboratories [1] [7].

Key Features for Researchers

- **High Precision:** The solution is prepared gravimetrically using qualified precision balances to ensure minimal uncertainty in concentration [1] [6].
- **Guaranteed Stability:** The ampules are flame-sealed under an argon atmosphere to ensure long-term stability, and the product is rigorously tested via real-time stability studies [1].
- **Proven Applications:** The standard is validated for use in diverse sample types, including human and rat serum, as well as tissue samples from rats and lampreys [1] [5].

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References

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